

Green solvent properties of Ethyl L-lactate explained

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Compound of Interest

Compound Name: Ethyl L-lactate

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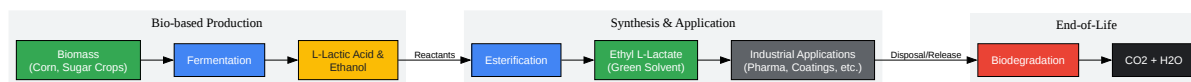
An In-depth Technical Guide to the Green Solvent Properties of **Ethyl L-Lactate**

Introduction

Ethyl L-lactate is an organic ester derived from renewable resources, positioning it as a leading "green solvent" in the chemical and pharmaceutical industries.[1][2] It is produced through the esterification of L-lactic acid with ethanol, both of which can be sourced from the fermentation of biomass such as corn or sugar crops.[3][4][5][6] This bio-based origin, combined with its favorable safety and environmental profile, makes it an attractive alternative to conventional petroleum-derived solvents.[1][7][8][9] The United States Food and Drug Administration (FDA) has approved its use in food preparations, pharmaceutical products, and cosmetics due to its low toxicity.[3][10][11] This guide provides a comprehensive overview of the properties, synthesis, applications, and experimental protocols related to **ethyl L-lactate** for professionals in research and drug development.

Green Chemistry Profile

Ethyl L-lactate aligns with several core principles of green chemistry.[3] It is 100% biodegradable, breaking down into carbon dioxide and water, and is easy to recycle.[3][12][13] Furthermore, it is non-corrosive, non-carcinogenic, and does not deplete the ozone layer.[3][12][13] Its low volatility and high boiling point reduce Volatile Organic Compound (VOC) emissions, contributing to better air quality compared to many traditional solvents.[1]



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Caption: Sustainable lifecycle of bio-based **Ethyl L-lactate**.

Physicochemical and Solubility Properties

Ethyl L-lactate is a clear, colorless liquid with a mild, fruity odor.[1][14] It is an amphiphilic, polar solvent capable of forming both intra- and intermolecular hydrogen bonds, allowing it to dissolve a wide range of polar and non-polar compounds.[5][11][15] Its miscibility with water and most organic solvents makes it highly versatile.[16][17]

General Properties

The key physical and chemical properties of **ethyl L-lactate** are summarized below.

Property	Value	Reference(s)
Molecular Formula	C ₅ H ₁₀ O ₃	[14][18]
Molecular Weight	118.13 g/mol	[14][18][19]
Appearance	Clear, colorless liquid	[14][20]
Odor	Mild, characteristic, fruity	[1][14]
Boiling Point	154 °C (309 °F)	[19][20][21]
Melting Point	-26 °C (-14.8 °F)	[20][21]
Density	~1.03 g/mL at 20-25 °C	[16][19][22]
Vapor Pressure	0.279 kPa (2.09 mmHg) at 20 °C	[20]
Water Solubility	Miscible (with some hydrolysis)	[16][17]
logP (Octanol/Water)	-0.18	[21]

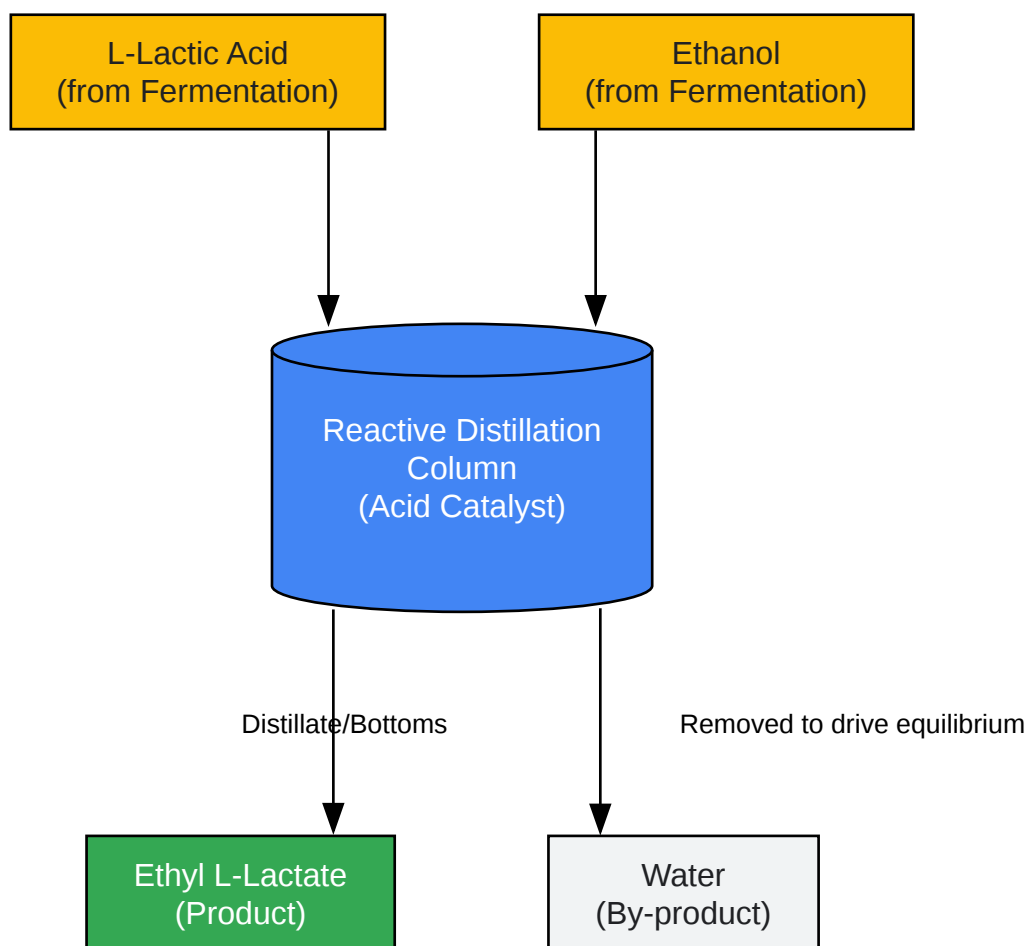
Hansen Solubility Parameters (HSP)

Hansen Solubility Parameters are a valuable tool for predicting the solubility of materials. They divide the total Hildebrand solubility parameter (δ) into three components: dispersion (δ_d), polar (δ_p), and hydrogen bonding (δ_h).

Hansen Parameter	Value (MPa) ^{1/2}	Value (cal/cm ³) ^{1/2}	Reference(s)
δ_d (Dispersion)	16.0	7.8	[21][22][23]
δ_p (Polar)	7.6	3.7	[21][22][23]
δ_h (Hydrogen Bonding)	12.5	6.1	[21][22][23]
δ_t (Total)	21.7	11.0	[22]

Synthesis of Ethyl L-Lactate

The primary industrial method for producing **ethyl L-lactate** is the esterification of lactic acid with ethanol.[3][5][6] This is a reversible reaction where water is produced as a by-product.[3][24] To drive the reaction towards the product side and achieve high yields, methods like reactive distillation are often employed to continuously remove water.[24][25][26]



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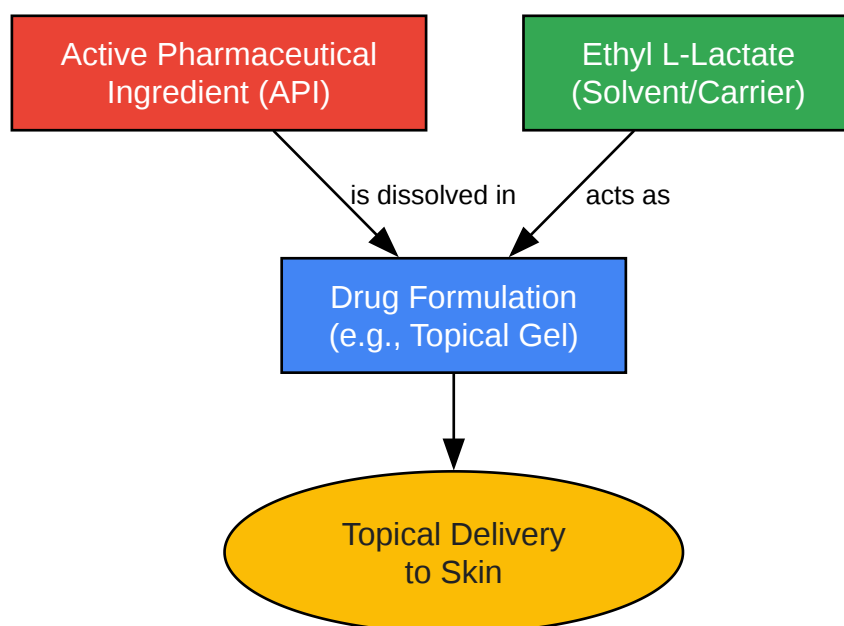
Caption: Synthesis of **Ethyl L-lactate** via reactive distillation.

More advanced, sustainable methods are also under investigation, including biocatalytic processes using microbes and the direct conversion of cellulose or other biomass-derived sugars into ethyl lactate using solid catalysts.[27][28][29]

Applications in Research and Drug Development

Ethyl L-lactate's unique properties make it a versatile tool in the pharmaceutical industry.[1][3][10]

- **Solvent and Excipient:** Its excellent solvency power and low toxicity make it ideal for dissolving active pharmaceutical ingredients (APIs) in various formulations, including topical creams, lotions, and gels.[1][30]
- **Drug Delivery:** It can act as a carrier for delivering drugs to the skin and is also used as a preservative in some pharmaceutical products.[30]
- **Chiral Synthesis:** As a chiral molecule, L-ethyl lactate is highly valued in chiral synthesis, enabling the production of enantiomerically pure compounds, which is critical for the safety and efficacy of many modern drugs.[1]
- **Organic Synthesis:** It serves as a sustainable medium for a variety of organic reactions, including coupling reactions, heterocyclizations, and multi-component reactions.[5][7][8] The polarity of the solvent can be tuned by creating aqueous solutions of different concentrations.[5][8]



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Caption: Conceptual workflow of **Ethyl L-lactate** in drug delivery.

Safety, Ecotoxicity, and Handling

Safety and Handling

While **ethyl L-lactate** has low toxicity, proper handling procedures are essential.^[1] It is a flammable liquid and should be stored in a cool, dry, well-ventilated area away from ignition sources.^{[31][32][33]}

Parameter	Value / Guideline	Reference(s)
Flash Point	59.0 °C (Pensky-Martens closed-cup)	^[20]
Flammability Limits	1.5% - 11.4% in air	^{[19][20]}
Autoignition Temp.	400 °C	^[20]
Incompatibilities	Strong oxidizing agents, strong alkalis	^{[16][32]}
PPE	Safety goggles, chemical-resistant gloves (Nitrile), lab coat	^{[31][33][34]}
Handling	Avoid inhalation of vapor. Use with adequate ventilation. Ground equipment to prevent static discharge.	^{[31][33][34]}

Toxicity and Biodegradability

Ethyl L-lactate is considered readily biodegradable.^{[1][14]} In the human body, it is metabolized into ethanol and lactic acid, which are natural metabolites.^[3] It is not considered a carcinogen or a reproductive toxin.^{[12][13]}

Metric	Result	Reference(s)
Biodegradation	Readily biodegradable (75% of ThOD in 28 days)	[14]
Toxicity (Oral, LD50)	2500 mg/kg (mouse)	[17]
Human Health	Low toxicity, not a skin irritant or sensitizer at 8%	[3][14]
Environmental Fate	Biodegrades to CO ₂ and water	[3][12]

Experimental Protocols

Method for Determining Solid-Liquid Solubility

A common technique for measuring the solubility of a solid compound (solute) in **ethyl L-lactate** is the gravimetric method.

Protocol:

- **Sample Preparation:** Place an excess amount of the solid solute into a sealed glass vessel containing a known mass of **ethyl L-lactate** and a magnetic stirrer.
- **Equilibration:** Place the vessel in a temperature-controlled water bath and stir the mixture for an extended period (e.g., 48 hours) to ensure equilibrium is reached at a constant temperature.
- **Phase Separation:** After equilibration, stop stirring and allow the undissolved solid to settle.
- **Sampling:** Carefully extract a sample of the saturated liquid phase using a pre-heated syringe fitted with a filter to prevent the transfer of solid particles.
- **Gravimetric Analysis:** Weigh the collected liquid sample. Then, evaporate the solvent (**ethyl L-lactate**) under vacuum at a moderate temperature until a constant weight of the dried solute is achieved.
- **Calculation:** The solubility is calculated as the mass of the dried solute divided by the total mass of the saturated solution sample, often expressed as a mass fraction or converted to a

mole fraction.

Synthesis via Reactive Distillation

This protocol outlines a general laboratory-scale synthesis of **ethyl L-lactate** using a reactor coupled with a separation unit to remove water, driving the esterification reaction to completion.

Protocol:

- **Reactor Setup:** Charge a reaction vessel with L-lactic acid, ethanol (typically in a molar excess, e.g., 2:1 ethanol to lactic acid), and an acid catalyst (e.g., an ion-exchange resin like Amberlyst).[24]
- **Reaction Conditions:** Heat the reaction mixture to a specified temperature (e.g., 95 °C).[24]
- **Water Removal:** Couple the reactor to a pervaporation membrane unit or a distillation column. Apply a vacuum to the permeate side of the membrane to selectively remove water from the reaction mixture as it forms.[24]
- **Monitoring:** Monitor the reaction progress by periodically taking samples and analyzing the concentration of reactants and products using techniques like gas chromatography (GC) or high-performance liquid chromatography (HPLC).
- **Purification:** Once the desired conversion of lactic acid is achieved, the resulting crude **ethyl L-lactate** is purified. This typically involves neutralizing the catalyst (if homogenous), followed by fractional distillation to separate the **ethyl L-lactate** from unreacted ethanol and other minor by-products.

Assessment of Oxidative Stability

Ethyl L-lactate can undergo oxidation to form peroxides, especially during prolonged storage without an inert atmosphere.[12] A semi-quantitative peroxide assay can be used to monitor its stability.

Protocol:

- **Sample Preparation:** Obtain a sample of the **ethyl L-lactate** to be tested. Control samples stored under an inert nitrogen blanket and samples exposed to air can be compared.[12]

- Antioxidant Addition (Optional): To test the efficacy of stabilizers, antioxidants such as ascorbic acid (AA) or butylated hydroxytoluene (BHT) can be added to samples prior to storage.[12]
- Peroxide Test Strips: Use commercially available peroxide test strips. Dip the reactive zone of the test strip into the **ethyl L-lactate** sample for a specified time (e.g., 1 second).
- Colorimetric Reading: After a set waiting period (e.g., 15 seconds), compare the color of the reactive zone to the color scale provided with the test kit to determine the peroxide concentration (typically in mg/L or ppm).[12]
- Data Analysis: Record the peroxide concentration over time to assess the degradation rate under different storage conditions (e.g., with and without inert gas, with and without antioxidants).[12]

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